

Technical Guide: Safety & Handling of Brominated Aminophenyl Disulfides

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Compound of Interest

Compound Name: *2,2'-Disulfanediylobis(3-bromoaniline)*

CAS No.: 2135331-79-0

Cat. No.: B2390547

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Executive Summary & Chemical Identity

Brominated Aminophenyl Disulfides are a specialized class of organosulfur compounds used primarily as intermediates in the synthesis of high-performance polyimides, rubber vulcanization accelerators, and as cross-linking agents in medicinal chemistry.

Unlike standard commercial reagents, these compounds combine three distinct functional hazard groups:

- Aromatic Amine: Potential for methemoglobinemia and skin sensitization.
- Disulfide Linkage (-S-S-): Susceptible to redox cycling and cleavage into reactive thiols.
- Bromine Substitution: Increases lipophilicity (LogP), enhancing dermal absorption and environmental persistence compared to non-halogenated analogs.

Representative Structure: Bis(4-amino-3-bromophenyl) disulfide (and related isomers). CAS Number: Variable by isomer (e.g., Generic class derivatives of CAS 722-27-0, 4-aminophenyl

disulfide).

Molecular Architecture & Hazard Identification (SAR Analysis)

Expert Insight: Standard SDSs often list hazards without explaining the molecular cause. Understanding the Structure-Activity Relationship (SAR) allows for predictive safety management.

The Toxicity Triad

The danger of this compound lies in its metabolic activation.

Functional Group	Physiological Hazard	Mechanism of Action
Primary Amine (-NH ₂)	Carcinogenicity & Methemoglobinemia	Hepatic N-oxidation (via CYP450) produces N-hydroxyarylamines, which can bind to DNA or oxidize Hemoglobin (Fe ²⁺) to Methemoglobin (Fe ³⁺), reducing oxygen transport.
Disulfide Bridge (-S-S-)	Sensitization & Cellular Stress	Disulfides can undergo thiol-disulfide exchange with keratin in the skin (sensitization) or intracellular glutathione (GSH), causing oxidative stress via Reactive Oxygen Species (ROS) generation.
Bromine (-Br)	Enhanced Bioavailability	Halogenation increases the partition coefficient (LogP), facilitating transport across the stratum corneum and cell membranes, making the compound more systemically toxic than its non-brominated parent.

GHS Classification (Derived)

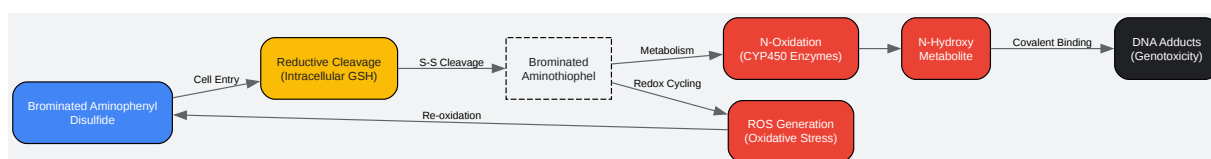
- Acute Toxicity (Oral/Dermal): Category 4 (Harmful).
- Skin Sensitization: Category 1 (May cause an allergic skin reaction).
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects).
- Aquatic Toxicity (Chronic): Category 1 (Very toxic to aquatic life with long-lasting effects due to hydrolytic stability of the C-Br bond).

Biological Mechanism & Toxicology

Trustworthiness: The following pathway illustrates why "wash with soap" is insufficient without medical surveillance.

Diagram 1: Metabolic Activation & Redox Cycling

This diagram details how the compound generates oxidative stress and potential DNA adducts.



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Caption: Metabolic pathway showing reductive cleavage by Glutathione (GSH) leading to reactive thiols and N-hydroxylated metabolites.

Handling, Storage, & PPE Protocols

Expertise: Standard nitrile gloves are often insufficient for aromatic amines due to rapid permeation.

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Technical Rationale
Hand Protection	Silver Shield / 4H (Laminate) or Double Nitrile (min 0.11mm)	Aromatic amines can permeate standard nitrile in <15 mins. Laminate offers >480 min breakthrough time.
Respiratory	P100 (HEPA) + OV Cartridge	Dust inhalation is the primary risk; Organic Vapor (OV) protection is required for potential trace thiol odors or decomposition products.
Eye/Face	Chemical Goggles	Safety glasses are insufficient due to the risk of corneal opacity from disulfide irritation.

Storage Conditions

- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Disulfides are stable, but the amine group is sensitive to oxidation (turning dark brown/black).
- Temperature: Refrigerate (2-8°C).
- Incompatibility: Keep away from Strong Oxidizers (creates sulfoxides/sulfones) and Reducing Agents (cleaves to foul-smelling, toxic thiols).

Experimental Protocol: Synthesis & Purification

Autonomy: This section provides a reliable lab-scale synthesis via oxidative coupling, avoiding the use of highly toxic sulfur monochloride.

Objective: Synthesis of Bis(4-amino-3-bromophenyl) disulfide via mild oxidation of the precursor thiol.

Reagents & Equipment

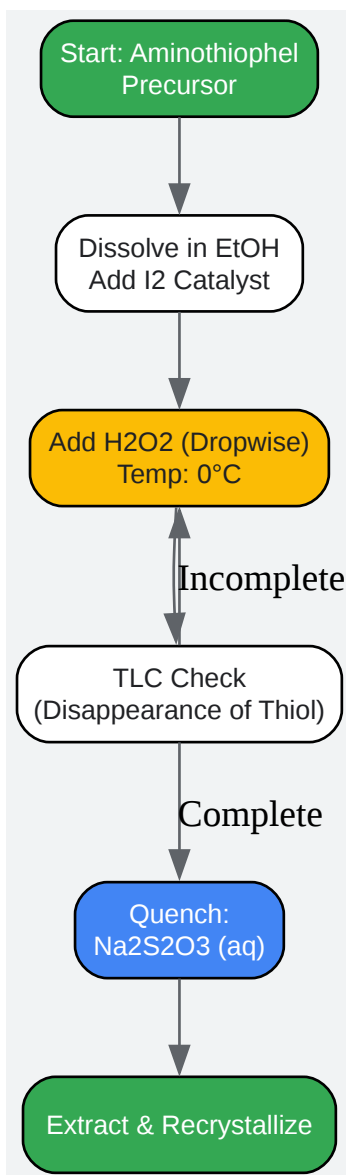
- Precursor: 2-amino-5-bromobenzenethiol (or isomer).

- Oxidant: Hydrogen Peroxide (30%) or DMSO (Dimethyl sulfoxide).
- Solvent: Ethanol (95%).
- Catalyst: Catalytic amount of Iodine (I_2) if using DMSO.

Step-by-Step Workflow

- Dissolution: Dissolve 10 mmol of the aminothiophel in 20 mL of Ethanol.
- Catalysis: Add 0.5 mmol Iodine (I_2) as a catalyst.
- Oxidation: Add 1.5 equivalents of H_2O_2 dropwise at $0^\circ C$. Caution: Exothermic.
- Reaction: Stir at Room Temperature (RT) for 2 hours. Monitor via TLC (disulfides are less polar than thiols).
- Quenching: Add saturated Sodium Thiosulfate ($Na_2S_2O_3$) to neutralize excess peroxide/iodine.
- Isolation: Evaporate ethanol; extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Water (9:1).

Diagram 2: Synthesis Logic Flow



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Caption: Oxidative coupling workflow for converting thiols to disulfides using mild reagents.

Emergency Response & Environmental Fate

Firefighting (The HBr Hazard)

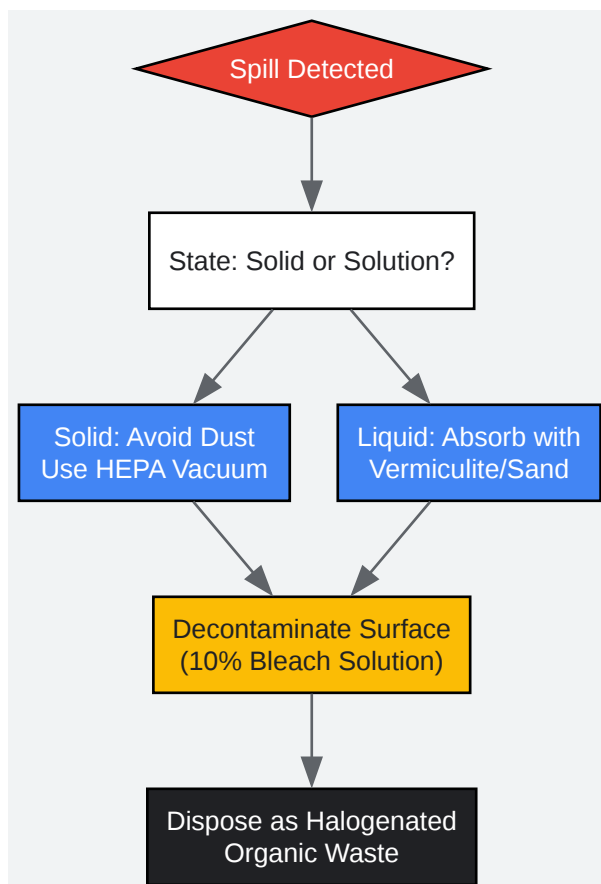
In the event of a fire, this compound decomposes to release Hydrogen Bromide (HBr) gas, Sulfur Oxides (SO_x), and Nitrogen Oxides (NO_x).

- Action: Use water spray to knock down HBr vapors (HBr is highly soluble).

- Warning: Runoff will be acidic and toxic. Containment is mandatory.[1][2]

Spill Decision Logic

Brominated compounds are persistent. Do not wash down the drain.[1]



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Caption: Decision logic for spill containment emphasizing the prohibition of drain disposal.

References

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